

Hazards and safety information for 1-(5-Bromo-2-nitrophenyl)ethanone

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Compound of Interest

Compound Name: 1-(5-Bromo-2-nitrophenyl)ethanone

Cat. No.: B1281013

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An In-depth Technical Guide to the Hazards and Safety Information for 1-(5-Bromo-2-nitrophenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled from publicly available safety data sheets and chemical information resources. It is intended for informational purposes for trained professionals and does not constitute a comprehensive safety assessment. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

Chemical Identification

IUPAC Name	1-(5-bromo-2-nitrophenyl)ethanone[1]
Synonyms	5'-Bromo-2'-nitroacetophenone, 5-Bromo-2-nitroacetophenone[2]
CAS Number	41877-24-1[1][3]
Molecular Formula	C8H6BrNO3[2]
Molecular Weight	244.04 g/mol [1]
Chemical Structure	InChI=1S/C8H6BrNO3/c1-5(11)7-4-6(9)2-3-8(7)10(12)13/h2-4H,1H3[1][3]

Hazard Identification and Classification

1-(5-Bromo-2-nitrophenyl)ethanone is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[5]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[5]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[5]

Signal Word:Warning[3][5]

GHS Pictogram:

-  alt text

Precautionary Statements:[3][5]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.[5]
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[5]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- P312: Call a POISON CENTER or doctor if you feel unwell.[5]
- P330: Rinse mouth.
- P362+P364: Take off contaminated clothing and wash it before reuse.[5]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[5]
- P405: Store locked up.[5]
- P501: Dispose of contents/container to an approved waste disposal plant.[5]

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **1-(5-Bromo-2-nitrophenyl)ethanone**.

Property	Value
Physical Form	Solid[3]
Appearance	Off-white to yellow solid[2]
Melting Point	92-94 °C[2] or 97 °C[3]
Boiling Point (Predicted)	345.6 ± 27.0 °C at 760 mmHg[2][3]
Density (Predicted)	1.637 ± 0.06 g/cm ³ [2]

Quantitative Toxicity Data: No specific quantitative toxicity data, such as LD50 or LC50 values, for **1-(5-Bromo-2-nitrophenyl)ethanone** were found in the reviewed literature. It is recommended to handle this compound with the caution appropriate for a substance that is harmful if swallowed or inhaled.

Handling, Storage, and Personal Protective Equipment (PPE)

4.1. Safe Handling Protocol

Due to the hazardous nature of this compound, strict adherence to the following handling protocol is mandatory. This protocol is a general guideline and should be adapted to specific laboratory conditions and procedures.

- Engineering Controls: All work with **1-(5-Bromo-2-nitrophenyl)ethanone** solid or solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors. [6] An eyewash station and safety shower must be readily accessible.[6]
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Chemical safety goggles with side shields or a full-face shield are required.[6]
 - Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[6] It is advisable to double-glove.[6]
 - Body Protection: A laboratory coat must be worn. For larger quantities or when there is a significant risk of splashing, a chemically resistant apron or disposable gown is recommended.[6]
 - Respiratory Protection: For handling powders, a NIOSH-approved respirator (e.g., N95 or higher) should be used to prevent inhalation.[6]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[5] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[5]

4.2. Storage

Store **1-(5-Bromo-2-nitrophenyl)ethanone** in a tightly sealed container in a dry, well-ventilated area at room temperature.[2][7] Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

5.1. First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air immediately.[6] If breathing is difficult, provide oxygen. If the individual is not breathing, give artificial respiration.[6] Seek immediate medical attention.[6]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[6] Seek medical attention if irritation occurs.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Remove contact lenses if present and easy to do so. Continue rinsing.[5] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[5] Rinse mouth with water. Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.

5.2. Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Special Hazards: Thermal decomposition may produce toxic fumes, including carbon oxides, nitrogen oxides (NOx), and hydrogen bromide gas.[4]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[4]

5.3. Accidental Release Measures

The following workflow outlines the procedure for managing a small chemical spill of **1-(5-Bromo-2-nitrophenyl)ethanone**. For large spills, evacuate the area and contact emergency services.



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Caption: Workflow for handling a chemical spill.

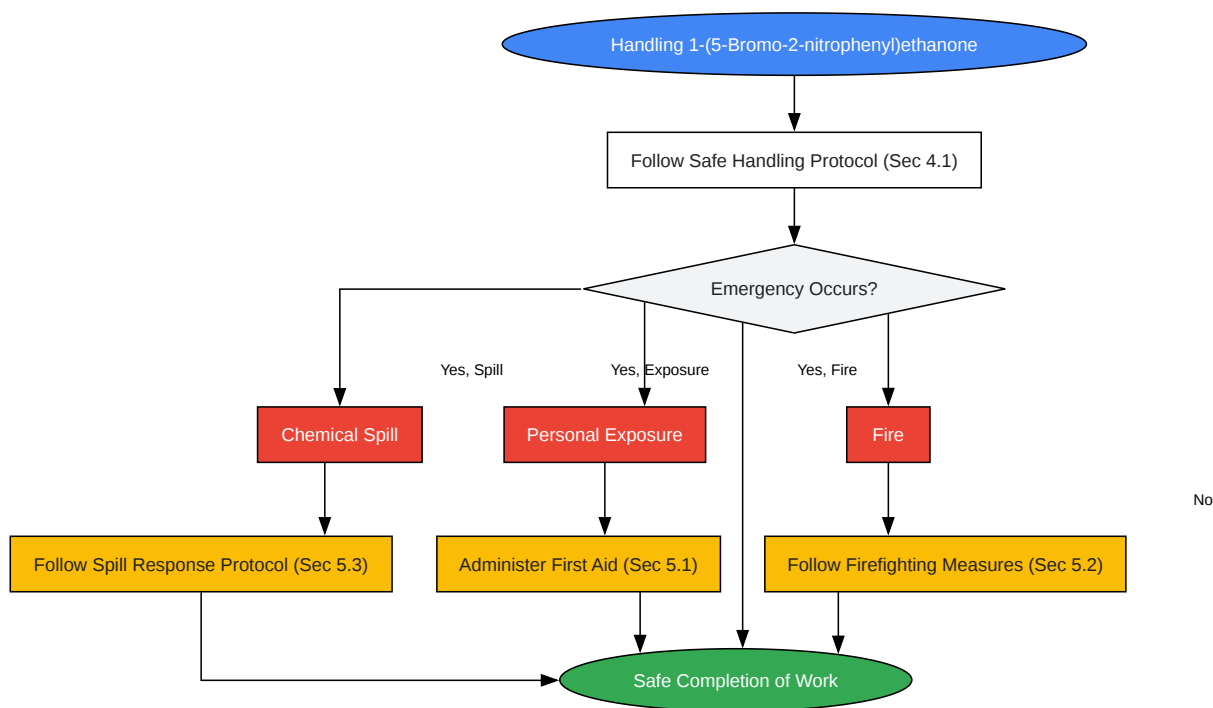
Detailed Spill Cleanup Protocol:

- Immediate Response:
 - Alert personnel in the immediate vicinity and evacuate the area.
 - If the spill is significant or you are not trained to handle it, contact your institution's emergency response team.
- Containment and Cleanup:
 - Don the appropriate personal protective equipment (PPE) as outlined in Section 4.1.[8]
 - For a solid spill, carefully sweep the material to avoid raising dust and place it into a labeled, sealed container for hazardous waste disposal.
 - For a solution, cover the spill with an inert absorbent material like sand or vermiculite, starting from the outside and working inwards to prevent spreading.[9]

- Once the material is absorbed, scoop it into a labeled, sealable container for hazardous waste.^[8]
- Decontamination and Reporting:
 - Wipe the spill area with a damp cloth or paper towels, working from the outside in. Place all cleaning materials into the hazardous waste container.
 - Wash the spill area with soap and water.^[10]
 - Remove and dispose of all contaminated PPE as hazardous waste.
 - Wash hands and any exposed skin thoroughly.
 - Document and report the spill according to your laboratory's safety protocols.^[8]

Logical Relationships in Safety Procedures

The following diagram illustrates the logical flow of actions and decisions from initial handling to potential emergency response.



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